

S 38093 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: S 38093 hydrochloride

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S 38093 Hydrochloride Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility of **S 38093 hydrochloride**, offering solutions to common challenges encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **S 38093 hydrochloride** and what is its primary mechanism of action? A1: **S 38093 hydrochloride** is a brain-penetrant, orally active antagonist and inverse agonist of the histamine H3 receptor.[1][2][3] As an inverse agonist, it suppresses the constitutive activity of the H3 receptor, leading to an increase in the synthesis and release of histamine and other neurotransmitters in the brain.[4][5][6] This mechanism is being explored for its potential therapeutic effects in treating cognitive impairments and neuropathic pain.[5][7][8]

Q2: What is the general appearance of **S 38093 hydrochloride** solid? A2: **S 38093 hydrochloride** is typically a white to off-white solid powder.[1]

Q3: What are the recommended solvents for dissolving **S 38093 hydrochloride**? A3: Dimethyl sulfoxide (DMSO) is the most commonly cited solvent for preparing stock solutions of **S 38093 hydrochloride**. [2][9] Due to its nature as a hydrochloride salt, it may exhibit some solubility in aqueous solutions, though specific data is limited.[10] For in vivo studies, formulations have been prepared using vehicles such as purified water for oral gavage.[7]

Q4: What is the reported solubility of **S 38093 hydrochloride** in DMSO? A4: There are slight variations in the reported solubility data across different suppliers. It is crucial to consult the certificate of analysis for your specific batch. The available data is summarized in the table below.

Solubility Data

Solvent	Reported Solubility (mg/mL)	Molar Concentration (mM)	Source
DMSO	57 mg/mL	197.65 mM	Selleck Chemicals[2]
DMSO	25 mg/mL	76.96 mM	TargetMol[9]

Note: The molecular weight of **S 38093 hydrochloride** is 324.85 g/mol .[9][11]

Q5: How should I prepare a stock solution of **S 38093 hydrochloride**? A5: A detailed protocol for preparing a stock solution in DMSO is provided in the "Experimental Protocols" section below. Key steps include using fresh, anhydrous DMSO, adding the solvent to the powder, and using mechanical assistance like vortexing or sonication to facilitate dissolution.[2][9]

Q6: Why is my S 380903 hydrochloride not dissolving completely in DMSO? A6: Several factors can contribute to incomplete dissolution. Please refer to our Troubleshooting Guide below for a step-by-step approach to resolving this issue. Common culprits include using hydrated (wet) DMSO, insufficient mixing, or attempting to prepare a solution above its solubility limit.[2]

Troubleshooting Guide

This guide addresses common issues encountered when preparing solutions of **S 38093 hydrochloride**.

Caption: Troubleshooting decision tree for S 38093 HCl solubility.

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol provides a general method for preparing a stock solution. Researchers should always refer to the solubility data on the product-specific certificate of analysis.

Caption: Workflow for preparing an S 38093 HCl stock solution.

Methodology:

- Calculation: Calculate the required mass of **S 38093 hydrochloride** (MW: 324.85 g/mol) and volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - $\text{Mass (mg)} = 10 \text{ mM} * 324.85 \text{ g/mol} * \text{Volume (L)} * (1000 \text{ mg/g})$
 - For 1 mL of a 10 mM stock, weigh 3.25 mg of S 38093 HCl.
- Preparation:
 - Weigh the calculated amount of S 38093 HCl powder into a sterile, chemically resistant vial (e.g., glass or polypropylene).
 - Add the corresponding volume of fresh, anhydrous DMSO.[2] Using DMSO that has absorbed moisture can significantly reduce solubility.
- Dissolution:
 - Cap the vial securely and vortex thoroughly.
 - If particulates remain, place the vial in an ultrasonic water bath and sonicate for 5-10 minutes.[9] Gentle warming to 37°C may also aid dissolution but check the compound's stability at elevated temperatures.
- Confirmation and Storage:
 - Visually inspect the solution against a light source to ensure it is a clear, homogenous solution with no visible precipitate.

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term stability.[1]

Signaling Pathway

S 38093 hydrochloride acts as an inverse agonist on presynaptic histamine H3 autoreceptors. This action blocks the receptor's inhibitory effect on histamine synthesis and release, thereby increasing histaminergic neurotransmission.

Caption: S 38093 HCl mechanism as an H3 inverse agonist.

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